

Technical Guide: Synthesis of 3-Hydroxy-2,5-dimethylbenzonitrile

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Compound of Interest

Compound Name: 3-Hydroxy-2,5-dimethylbenzonitrile

Cat. No.: B13922669

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Executive Summary & Retrosynthetic Analysis

Target Molecule: **3-Hydroxy-2,5-dimethylbenzonitrile** CAS: 90563-55-6 Molecular Formula: C_9H_9NO Key Application: Advanced intermediate for pharmaceutical synthesis (e.g., thrombopoietin receptor agonists like Eltrombopag analogs) and agrochemical precursors.^{[1][2]}

Structural Challenges

The synthesis of **3-hydroxy-2,5-dimethylbenzonitrile** presents a specific regiochemical challenge: placing a hydroxyl group meta to a nitrile and ortho to a methyl group on a 1,2,5-trisubstituted benzene ring.^{[1][2]} Direct electrophilic aromatic substitution (EAS) on 2,5-dimethylphenol is unsuitable because the hydroxyl group directs ortho/para (positions 4 and 6), whereas the target requires functionalization at position 3 (meta to the OH).^[2]

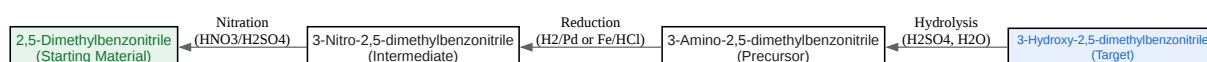
Retrosynthetic Strategy

To overcome the directing group conflict, we employ a Functional Group Interconversion (FGI) strategy starting from 2,5-Dimethylbenzonitrile.^[2] The nitrile group (meta-director) and the 2-

methyl group (ortho/para-director) synergistically direct electrophilic attack to the 3-position.[1][2]

Pathway Logic:

- Target: **3-Hydroxy-2,5-dimethylbenzonitrile**[1][2][3][4][5][6][7]
- Precursor: 3-Amino-2,5-dimethylbenzonitrile (via Diazotization/Hydrolysis)[1][2]
- Intermediate: 3-Nitro-2,5-dimethylbenzonitrile (via Reduction)
- Starting Material: 2,5-Dimethylbenzonitrile (via Nitration)[1][2]



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Figure 1: Retrosynthetic analysis leveraging synergistic directing effects.

Strategic Pathway: The Nitration-Hydrolysis Route[1][2]

This route is preferred over direct phenol functionalization due to superior regiocontrol.[1][2] The nitrile group at C1 deactivates the ring but directs meta (to C3 and C5).[2] The methyl group at C2 directs ortho (to C1 and C3).[2] Position C3 is the only site where these directing effects reinforce each other.[2]

Reaction Scheme Overview

Stage	Transformation	Reagents	Key Mechanism
1	Nitration	HNO ₃ , H ₂ SO ₄	Electrophilic Aromatic Substitution (Regioselective)
2	Reduction	Fe, NH ₄ Cl (or H ₂ /Pd-C)	Nitro-to-Amine Reduction (Bechamp or Catalytic)
3	Hydrolysis	NaNO ₂ , H ₂ SO ₄ , H ₂ O, Heat	Diazotization followed by Nucleophilic Substitution (S _N 1)

Detailed Experimental Protocols

Stage 1: Regioselective Nitration

Objective: Synthesize 3-nitro-2,5-dimethylbenzonitrile.

- Reagents: 2,5-Dimethylbenzonitrile (1.0 eq), Fuming Nitric Acid (1.1 eq), Concentrated Sulfuric Acid (Solvent/Catalyst).[\[2\]](#)
- Equipment: 3-neck round bottom flask, internal thermometer, dropping funnel, ice/salt bath.

Protocol:

- Dissolution: Charge the flask with 2,5-dimethylbenzonitrile dissolved in concentrated H₂SO₄. Cool the solution to 0–5°C.
- Addition: Add a mixture of fuming HNO₃ and H₂SO₄ dropwise over 30 minutes. Critical: Maintain internal temperature below 10°C to prevent dinitration or oxidation of the methyl groups.[\[2\]](#)
- Reaction: Stir at 0–5°C for 2 hours. Monitor via TLC (Hexane/EtOAc 8:2) or HPLC.[\[2\]](#)[\[8\]](#)[\[9\]](#)
- Quench: Pour the reaction mixture slowly onto crushed ice (5x volume). The product will precipitate as a pale yellow solid.[\[2\]](#)

- Workup: Filter the solid.^{[1][2][9]} Wash with cold water until the filtrate is neutral.^[2] Recrystallize from Ethanol/Water to remove any 4-nitro isomer.^{[1][2]}

Validation:

- ¹H NMR (CDCl₃): Look for the loss of the aromatic proton at C3 and a downfield shift of the remaining protons.^[2]

Stage 2: Reduction of the Nitro Group

Objective: Convert the nitro group to a primary amine (3-amino-2,5-dimethylbenzonitrile).^{[1][2]}

- Reagents: 3-Nitro-2,5-dimethylbenzonitrile (1.0 eq), Iron Powder (3.0 eq), Ammonium Chloride (0.5 eq), Ethanol/Water (4:1).^{[1][2]}
- Alternative: H₂ (1 atm), 10% Pd/C in Methanol (if halogenated impurities are absent).

Protocol (Iron Reduction - Robust & Scalable):

- Suspension: Suspend the nitro compound in Ethanol/Water (4:1). Add NH₄Cl and Iron powder.
- Reflux: Heat the mixture to reflux (approx. 78°C) with vigorous stirring for 2–4 hours.
- Monitoring: Reaction is complete when the yellow nitro spot disappears on TLC and a fluorescent amine spot appears.^{[1][2]}
- Workup: Filter hot through a Celite pad to remove iron oxides.^{[1][2]} Wash the pad with hot ethanol.^[2]
- Isolation: Concentrate the filtrate under reduced pressure. The residue is typically pure enough for the next step, or can be recrystallized from toluene.^[2]

Stage 3: Diazotization and Hydrolysis (The "Sandmeyer-Type" Hydroxylation)

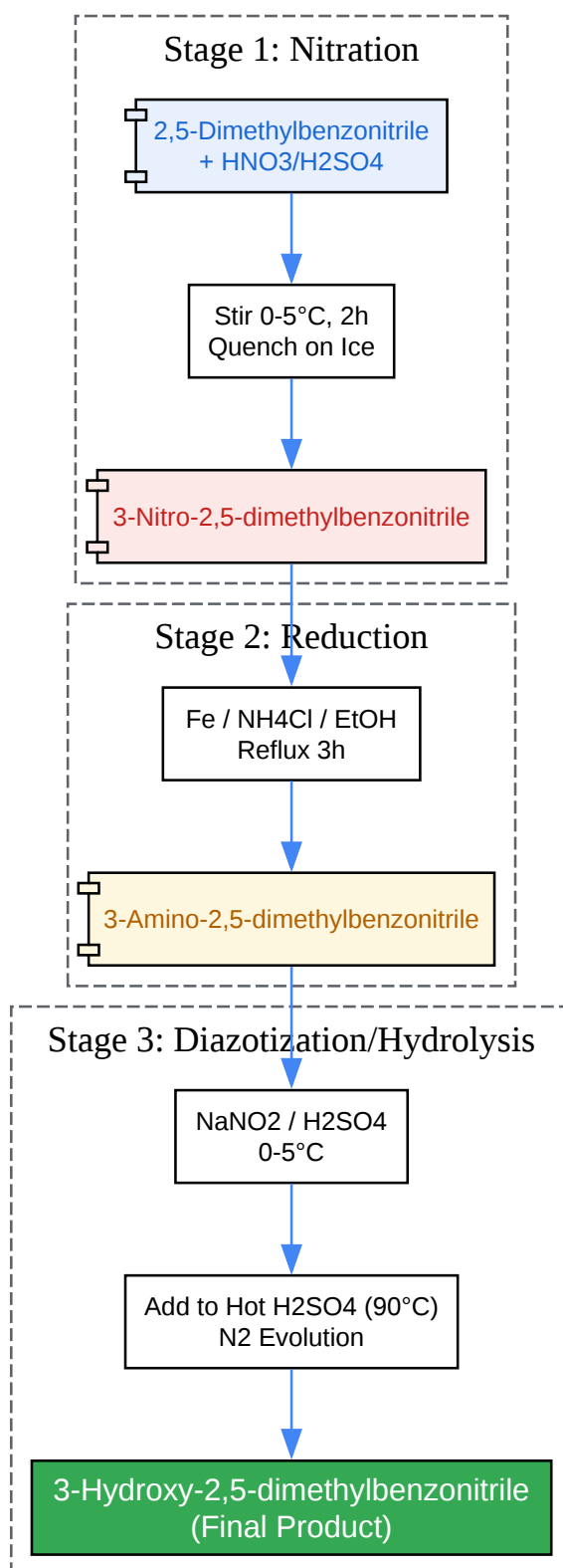
Objective: Convert the amine to the target phenol (**3-hydroxy-2,5-dimethylbenzonitrile**).^{[1][2]}

- Reagents: 3-Amino-2,5-dimethylbenzonitrile (1.0 eq), Sodium Nitrite (1.1 eq), Sulfuric Acid (2.5 M), Urea (trace).[1][2]

Protocol:

- Salt Formation: Suspend the amine in dilute H_2SO_4 (2.5 M).[2] Cool to 0–5°C. The amine sulfate may precipitate; vigorous stirring is required.[2]
- Diazotization: Add an aqueous solution of NaNO_2 dropwise, maintaining temperature < 5°C. Stir for 30 mins.
 - Test: Verify excess nitrous acid using starch-iodide paper (should turn blue).[1][2]
 - Quench: Add trace Urea to destroy excess HNO_2 (prevents side reactions).[2]
- Hydrolysis (The Critical Step):
 - Prepare a separate vessel with dilute H_2SO_4 heated to 90–100°C.[1][2]
 - Slowly add the cold diazonium salt solution into the hot acid.[2] This "inverse addition" minimizes azo-coupling side reactions.[1][2]
 - Nitrogen gas evolution will be vigorous.[1][2]
- Extraction: Once addition is complete and gas evolution ceases, cool to room temperature. Extract with Ethyl Acetate (3x).[2][10]
- Purification: Wash organic layer with brine, dry over Na_2SO_4 , and concentrate. Purify via column chromatography (Silica gel, Hexane/EtOAc gradient) to yield the off-white solid target.[2]

Process Workflow Diagram



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Figure 2: Step-by-step process flow for the synthesis of **3-Hydroxy-2,5-dimethylbenzonitrile**.

Quality Control & Characterization

To ensure the integrity of the final product, the following analytical parameters should be met.

Parameter	Specification	Method
Appearance	Off-white to pale beige powder	Visual
Purity	> 98.0%	HPLC (C18 column, ACN/Water gradient)
Identity (IR)	Nitrile stretch ($\sim 2220\text{ cm}^{-1}$), Broad OH stretch ($\sim 3300\text{ cm}^{-1}$)	FT-IR
Identity (NMR)	Consistent with structure (2x CH_3 singlets, 2x Ar-H singlets)	^1H NMR (400 MHz, DMSO- d_6)
Mass Spec	$[\text{M}-\text{H}]^- = 146.06$ or $[\text{M}+\text{H}]^+ = 148.07$	LC-MS (ESI)

Key Impurities to Monitor:

- 4-Hydroxy Isomer: Resulting from non-selective nitration in Stage 1.[\[1\]](#)[\[2\]](#)
- Phenol Oxidation Products: Quinones formed during the hot hydrolysis step if air is present.
[\[1\]](#)[\[2\]](#)

Safety & References

Safety Considerations

- Nitriles: Although the target is a solid, nitrile precursors can be toxic.[\[2\]](#) Handle in a fume hood.
- Diazonium Salts: Unstable intermediates.[\[1\]](#)[\[2\]](#) Do not isolate the dry diazonium salt; proceed immediately to hydrolysis.[\[2\]](#)
- Exotherms: The nitration step is highly exothermic.[\[2\]](#) Strict temperature control is vital to prevent thermal runaway.[\[1\]](#)[\[2\]](#)

References

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- Sandmeyer/Hydrolysis Methodology: Cohen, T., et al.[2] "The conversion of aromatic amines to phenols." [2] Journal of Organic Chemistry, 1977, 42(12), 2053–2058.[2] [Link](#)
- Eltrombopag Intermediates: Pertinent patents describing similar 2,5-dimethyl-3-functionalized benzene rings
 - WO 2009/026091 (Synthesis of substituted biphenyls).[2] [Link](#)
 - CN 102249950 B (Synthesis of hydroxybenzonitriles via oxime dehydration - alternative route context).[1][2] [Link](#)
- Compound Data: **3-Hydroxy-2,5-dimethylbenzonitrile** (CAS 90563-55-6).[1][2][3][4][5][6][7] PubChem Compound Summary. [Link](#)[5]

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